

# Ensuring Safe and Compliant Disposal of Roxatidine Hemioxalate

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## Compound of Interest

Compound Name: *Roxatidine Hemioxalate*

Cat. No.: *B586261*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. This document provides essential, immediate safety and logistical information for the operational disposal of **roxatidine hemioxalate**, a pharmaceutical-related compound with limited publicly available hazard data.

## Core Disposal Protocol

Given the unknown potency and potential hazards of **roxatidine hemioxalate**, it must be managed as a hazardous waste. Adherence to the following step-by-step procedure is crucial.

- Waste Identification and Segregation:
  - Treat all **roxatidine hemioxalate** waste, including expired or unused material, as hazardous chemical waste.
  - This waste must be segregated from general laboratory trash and other waste streams. A dedicated, properly labeled hazardous waste container should be used.
- Personal Protective Equipment (PPE):
  - Prior to handling **roxatidine hemioxalate** for disposal, all personnel must wear appropriate PPE. This includes, but is not limited to:
    - Tightly fitting safety goggles with side-shields.<sup>[1]</sup>

- Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected for integrity before each use.<sup>[1]</sup><sup>[2]</sup>
- A laboratory coat or other protective garments to prevent skin contact.<sup>[1]</sup>
- Spill Management:
  - In the event of a spill, ensure the area is well-ventilated.
  - For solid spills, carefully sweep the material to avoid creating dust and place it into the designated hazardous waste container.
  - For liquid spills, use an inert absorbent material to contain and collect the waste, then place it in the hazardous waste container.
  - Do not allow the material to enter drains or water courses.<sup>[2]</sup>
- Containerization and Labeling:
  - All **roxatidine hemioxalate** waste, including any contaminated items such as weighing paper, pipette tips, and used PPE, must be collected in a leak-proof container.
  - The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Roxatidine Hemioxalate**."
- Storage:
  - The sealed hazardous waste container should be stored in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials.
- Final Disposal:
  - The recommended method for the final disposal of **roxatidine hemioxalate** is incineration at a permitted hazardous waste facility.<sup>[2]</sup> The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.<sup>[2]</sup>
  - Engage a licensed hazardous material disposal company for the collection and transportation of the waste.<sup>[2]</sup> All disposal activities must be in compliance with federal,

state, and local regulations.[2]

## Chemical and Physical Properties

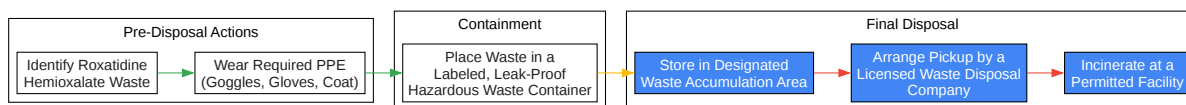
A summary of the available quantitative data for **roxatidine hemioxalate** is provided in the table below for easy reference.

Property	Data
CAS Number	110925-92-3[3]
Molecular Formula	C <sub>19</sub> H <sub>28</sub> N <sub>2</sub> O <sub>7</sub> [3][4]
Molecular Weight	396.44 g/mol [3]
Melting Point	158-165°C[4]
Appearance	White Solid
Solubility	DMSO (Slightly), Water (Slightly)

Note: Toxicological and ecotoxicological data for **roxatidine hemioxalate** are largely unavailable.[2]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **roxatidine hemioxalate**.



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Caption: Workflow for the safe disposal of **roxatidine hemioxalate**.

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## References

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